

Chemical structure and IUPAC name of 2-formylphenylboronic acid pinacol ester

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Compound of Interest

Compound Name: 2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)benzaldehyde

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An In-depth Technical Guide to 2-Formylphenylboronic Acid Pinacol Ester

For Researchers, Scientists, and Drug Development Professionals

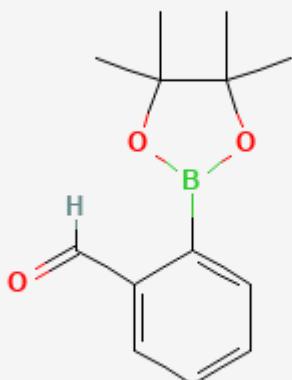
Abstract

This technical guide provides a comprehensive overview of 2-formylphenylboronic acid pinacol ester, a versatile bifunctional reagent in organic synthesis. The document details its chemical structure, IUPAC nomenclature, and key physicochemical properties. A significant focus is placed on its application in palladium-catalyzed cross-coupling reactions, particularly the Suzuki-Miyaura coupling, which is a cornerstone of modern drug discovery and development. This guide also presents a detailed experimental protocol for a typical Suzuki-Miyaura reaction, alongside a logical workflow for its application in synthetic chemistry.

Chemical Structure and IUPAC Name

2-Formylphenylboronic acid pinacol ester is an organic compound featuring a benzene ring substituted with a formyl group and a pinacol boronic ester group at the ortho position.

- Chemical Structure:



- IUPAC Name: **2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzaldehyde**[\[1\]](#)
- CAS Number: 380151-85-9[\[2\]](#)
- Molecular Formula: C₁₃H₁₇BO₃[\[2\]](#)

Physicochemical Properties

A summary of the key physical and chemical properties of 2-formylphenylboronic acid pinacol ester is provided in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Weight	232.08 g/mol	[2]
Appearance	Liquid	
Density	1.0532 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.5143	
Storage Temperature	2-8°C	

Applications in Organic Synthesis

2-Formylphenylboronic acid pinacol ester is a valuable building block in organic synthesis due to its dual reactivity. The pinacol boronic ester functionality serves as a key participant in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling, for the formation of carbon-carbon bonds. The formyl group provides a handle for a wide range of chemical transformations, including reductive amination, Wittig reactions, and the formation of imines and oximes.

This bifunctionality makes it a particularly useful reagent in the synthesis of complex molecules, including pharmaceuticals and materials with novel electronic properties. For instance, it has been used as a starting material for the preparation of profluorescent probes for the detection of biologically relevant species and in the synthesis of molecular spin switches.

Experimental Protocol: Suzuki-Miyaura Coupling

The following is a representative experimental protocol for a Suzuki-Miyaura cross-coupling reaction using an aryl halide and a boronic acid or ester. This protocol is a generalized procedure and may require optimization for specific substrates.

Reaction Scheme:



Materials:

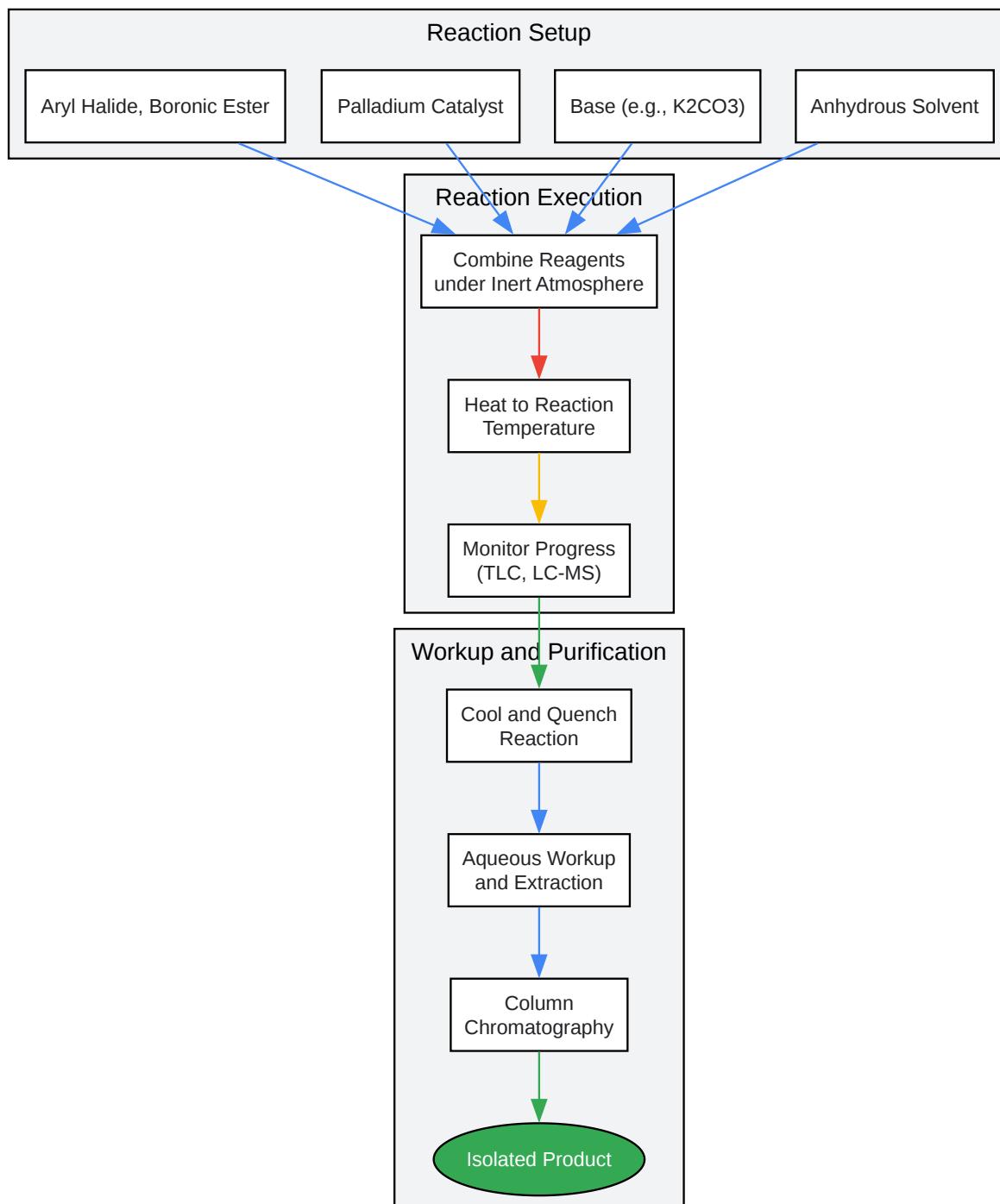
- Aryl halide (Ar-X) (1.0 equiv)
- Boronic acid or ester (e.g., 2-formylphenylboronic acid pinacol ester) (1.1 - 1.5 equiv)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, $\text{PdCl}_2(\text{dppf})$) (0.01 - 0.05 equiv)
- Base (e.g., K_2CO_3 , Cs_2CO_3 , K_3PO_4) (2.0 - 3.0 equiv)
- Anhydrous solvent (e.g., Dioxane, Toluene, DMF)
- Water (often used as a co-solvent)

Procedure:

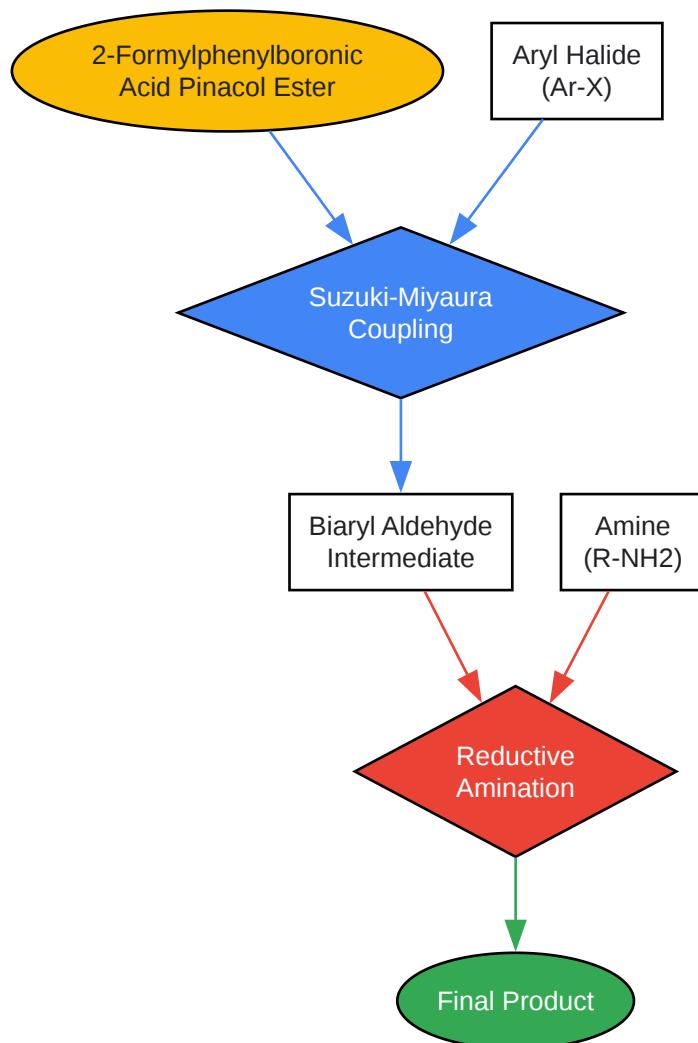
- To a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add the aryl halide, boronic acid/ester, palladium catalyst, and base.
- Add the anhydrous solvent and water (if applicable) via syringe.
- Degas the reaction mixture by bubbling the inert gas through the solution for 10-15 minutes.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time (monitored by TLC or LC-MS).
- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Logical Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the logical workflow of a Suzuki-Miyaura coupling reaction and a simplified representation of a potential synthetic pathway utilizing 2-formylphenylboronic acid pinacol ester.

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Caption: Logical workflow for a Suzuki-Miyaura coupling reaction.



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Caption: A potential synthetic pathway using the dual reactivity of the reagent.

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References

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